Application Notes and Protocols for Radiolabeled Carvedilol in Imaging Studies

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Compound of Interest		
Compound Name:	*Alboctalol*	
Cat. No.:	*B1151838*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

While the specific compound "**Alboctalol**" is not found in the current scientific literature, this document provides detailed application notes and protocols for the use of radiolabeled Carvedilol in imaging studies. Carvedilol is a non-selective beta-blocker with additional alpha-1 adrenergic receptor blocking activity, making it a valuable tool for cardiovascular research and a potential candidate for imaging beta-adrenoceptor distribution and density.[1][2] These notes are intended to guide researchers in the application of radiolabeled Carvedilol for preclinical imaging studies.

Carvedilol's high affinity for both β1 and β2 adrenoceptors, coupled with its established clinical use, provides a strong rationale for its development as an imaging agent.[1][2][3] Radiolabeled versions of Carvedilol, such as [^{11}C]Carvedilol for Positron Emission Tomography (PET) and [^{99m}Tc]Tc-Carvedilol for Single Photon Emission Computed Tomography (SPECT), have been developed and evaluated in preclinical models.[4][5][6][7][8]

Data Presentation

Table 1: Binding Affinity of Carvedilol for Adrenergic Receptors

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Receptor Subtype	Ligand	Species	K_i (nM)	Reference
β1-adrenoceptor	Carvedilol	Human	0.32	[1]
β2-adrenoceptor	Carvedilol	Human	0.13 - 0.40	[1]
α1-adrenoceptor	Carvedilol	Rat	-	[2]

Table 2: Characteristics of Radiolabeled Carvedilol Tracers

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Radiotracer	Isotope	Imaging Modality	Radiochemical Yield	Molar Activity (GBq/µmol)	Key Findings in Preclinical Studies	References
[^{11}C]Carvedilol	^{11}C	PET	21-31% (decay-corrected)	24-76	Increased brain uptake with P-gp modulation, suggesting it is a P-gp substrate.[4][6]	[4][6][9]
[^{99m}Tc]Tc-Carvedilol	^{99m}Tc	SPECT	96.5% ± 2.87%	Not Reported	High cardiac uptake (27.5% ID/g at 15 min) and good serum stability (>92% at 24h).[5][7][8]	[5][7][8]

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[^{131}I]Iodocarvedilol	^{131}I	SPECT	92.6% ± 2.77%	Not Reported	High heart uptake (19.6% ID/g at 60 min) and favorable heart-to-liver ratio. [10][11]	[10][11]

Experimental Protocols

Protocol 1: Radiolabeling of Carvedilol with Carbon-11 ([^{11}C]Carvedilol)

This protocol is based on the methylation of a precursor molecule.

Materials:

- O-desmethyl-carvedilol (precursor)
- [^{11}C]Methyl iodide ([^{11}C]CH_3I) or [^{11}C]methyl triflate ([^{11}C]CH_3OTf)
- Dimethylformamide (DMF)
- Sodium hydride (NaH) or Cesium carbonate (Cs_2CO_3)
- HPLC system for purification
- Reagents for quality control (e.g., analytical HPLC, TLC)

Procedure:

- Precursor Preparation: Dissolve O-desmethyl-carvedilol in DMF.
- ^{11}C-Methylation: Introduce [^{11}C]CH_3I or [^{11}C]CH_3OTf into the reaction vessel containing the precursor solution and a base (e.g., NaH or Cs_2CO_3).

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- Reaction Conditions: Heat the reaction mixture. Optimal temperature and time should be determined empirically but are typically in the range of 80-120°C for 5-10 minutes.
- Purification: Purify the crude reaction mixture using a semi-preparative HPLC system to isolate [^{11}C]Carvedilol.
- Formulation: Evaporate the HPLC solvent and formulate the purified [^{11}C]Carvedilol in a physiologically compatible solution (e.g., saline with a small percentage of ethanol).
- Quality Control: Perform analytical HPLC and/or TLC to determine radiochemical purity and molar activity.

Protocol 2: In Vitro Autoradiography with Radiolabeled Carvedilol

This protocol allows for the visualization of beta-adrenoceptor distribution in tissue sections.

Materials:

- Frozen tissue sections (e.g., heart, brain) mounted on microscope slides.
- Radiolabeled Carvedilol (e.g., [^{11}C]Carvedilol or a tritiated version).
- Incubation buffer (e.g., 50 mM Tris, 5 mM $MgCl_2$, 0.1 mM EDTA, pH 7.4).
- Wash buffer (ice-cold incubation buffer).
- Phosphor imaging plates or autoradiography film.
- Image analysis software.

Procedure:

- Tissue Section Preparation: Cut frozen tissues into thin sections (e.g., 20 µm) using a cryostat and thaw-mount them onto slides.[12]
- Pre-incubation: Pre-incubate the slides in incubation buffer for approximately 30 minutes at room temperature to rehydrate the tissue and remove endogenous ligands.[12]

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- Incubation: Incubate the slides with a solution of radiolabeled Carvedilol in incubation buffer. The concentration of the radioligand should be optimized based on its affinity (typically in the low nM range). Incubation is usually performed at room temperature for 60-90 minutes.[12]
- Washing: To remove unbound radioligand, wash the slides in ice-cold wash buffer. Typically, 2-3 short washes of 2-5 minutes each are sufficient.[12]
- Drying: Quickly rinse the slides in distilled water and dry them under a stream of cool, dry air.
- Exposure: Appose the dried slides to a phosphor imaging plate or autoradiography film. Exposure time will depend on the specific activity of the radioligand and the density of receptors (from hours to days).
- Image Analysis: Scan the imaging plate or develop the film. Quantify the signal intensity in different regions of interest using appropriate image analysis software. For displacement studies, co-incubate adjacent sections with an excess of a non-labeled beta-blocker (e.g., propranolol) to determine non-specific binding.

Protocol 3: In Vivo PET Imaging with [^{11}C]Carvedilol in Rodents

This protocol outlines a typical preclinical PET imaging study.

Materials:

- [^{11}C]Carvedilol formulated for injection.
- Anesthetized small animal (e.g., rat or mouse).
- Small animal PET scanner.
- Anesthesia equipment and physiological monitoring system.
- Catheter for intravenous injection.

Procedure:

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- Animal Preparation: Anesthetize the animal (e.g., with isoflurane) and place it on the scanner bed. Maintain body temperature. Insert a tail vein catheter for radiotracer injection.
- Radiotracer Administration: Administer a bolus injection of [^{11}C]Carvedilol (typically 5-15 MBq) via the tail vein catheter.
- PET Data Acquisition: Start the PET scan simultaneously with the injection. Acquire dynamic data for 60-90 minutes.
- Image Reconstruction: Reconstruct the dynamic PET data into a series of time frames using an appropriate algorithm (e.g., OSEM or FBP), correcting for attenuation, scatter, and radioactive decay.
- Data Analysis:
  - Draw regions of interest (ROIs) on the reconstructed images over the target organs (e.g., heart, brain) and a reference region (e.g., cerebellum for brain imaging, if appropriate).
  - Generate time-activity curves (TACs) for each ROI.
  - Perform kinetic modeling of the TACs to estimate parameters such as the volume of distribution (V_t), which is related to receptor density. Logan graphical analysis can be a suitable method for reversible tracers like [^{11}C]Carvedilol.[4][6]
  - For receptor occupancy studies, pre-treat a cohort of animals with a non-labeled beta-blocker at various doses before the [^{11}C]Carvedilol scan to determine the dose-dependent reduction in radiotracer binding.

Mandatory Visualizations

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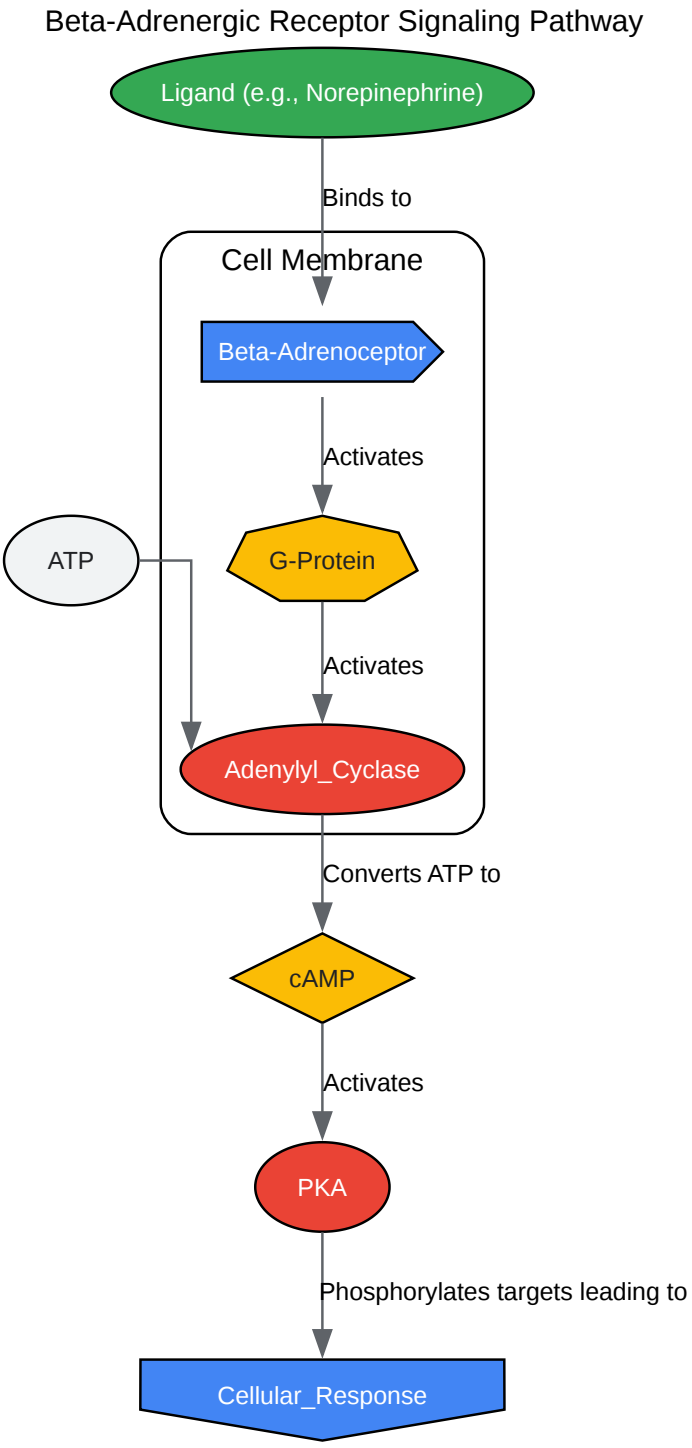

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Caption: Beta-Adrenergic Receptor Signaling Pathway.

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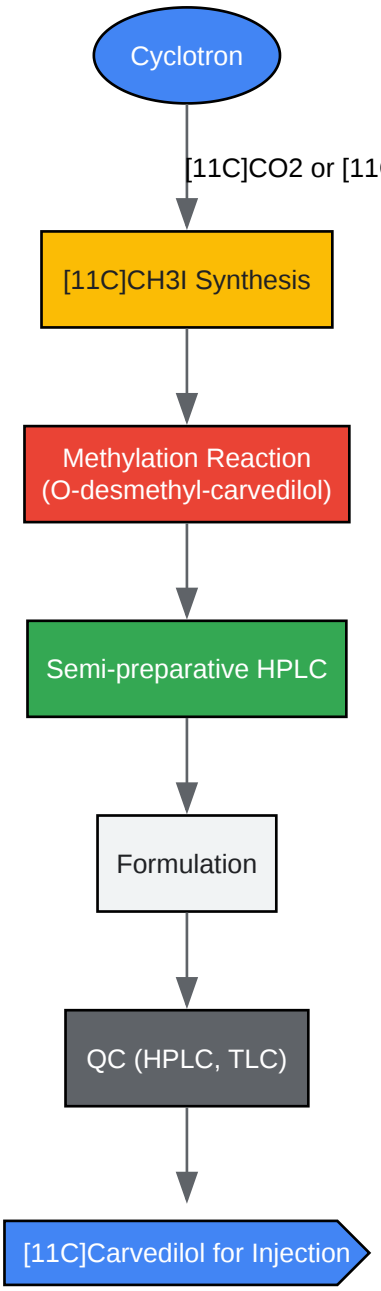
Workflow for [11C]Carvedilol Synthesis and Purification



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Caption: [11C]Carvedilol Synthesis Workflow.

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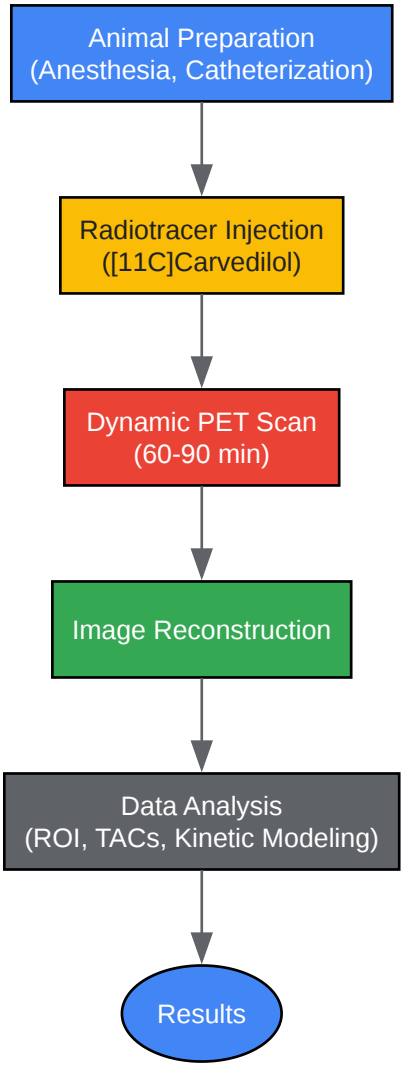
In Vivo PET Imaging Experimental Workflow



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Caption: In Vivo PET Imaging Workflow.

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- To cite this document: BenchChem. [Application Notes and Protocols for Radiolabeled Carvedilol in Imaging Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151838#alboctalol-labeling-for-imaging-studies]

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